

# 4-Chloro-3-nitrophenylacetic acid molecular structure and weight

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## Compound of Interest

Compound Name: 4-Chloro-3-nitrophenylacetic acid

Cat. No.: B2775090

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An In-Depth Technical Guide to **4-Chloro-3-nitrophenylacetic Acid**

**Authored by: A Senior Application Scientist**

## Introduction

**4-Chloro-3-nitrophenylacetic acid** is a substituted aromatic carboxylic acid that serves as a pivotal intermediate in various fields of chemical synthesis.<sup>[1]</sup> Its molecular architecture, featuring a phenylacetic acid core functionalized with both a chloro and a nitro group, imparts a unique reactivity profile that is highly valued by researchers and synthetic chemists.<sup>[1]</sup> This guide provides a comprehensive technical overview of **4-Chloro-3-nitrophenylacetic acid**, detailing its molecular structure, physicochemical properties, synthesis, and key applications, with a particular focus on its role in the development of pharmaceuticals and agrochemicals. The strategic placement of the electron-withdrawing nitro group and the halogen substituent makes this compound a versatile building block for creating more complex molecular entities.<sup>[1]</sup>  
<sup>[2]</sup>

## Molecular Structure and Physicochemical Properties

A thorough understanding of the molecular structure and physical properties of a compound is fundamental to its application in scientific research and development.

## Molecular Identity and Weight

The defining characteristics of **4-Chloro-3-nitrophenylacetic acid** are summarized below:

- Chemical Formula:  $C_8H_6ClNO_4$  [1][3][4][5]
- Molecular Weight: 215.59 g/mol [1][4][6]
- CAS Number: 37777-68-7 [1][4][5][6][7]
- IUPAC Name: 2-(4-Chloro-3-nitrophenyl)acetic acid [1][5]

The structure consists of a benzene ring substituted at position 1 with an acetic acid group (-CH<sub>2</sub>COOH), at position 4 with a chlorine atom (-Cl), and at position 3 with a nitro group (-NO<sub>2</sub>). This specific arrangement of functional groups dictates the molecule's chemical behavior and reactivity.

Caption: 2D Molecular Structure of **4-Chloro-3-nitrophenylacetic acid**.

## Physicochemical Data

The physical and chemical properties of **4-Chloro-3-nitrophenylacetic acid** are crucial for determining appropriate handling, storage, and reaction conditions.

Property	Value	Source(s)
Appearance	Pale yellow powder	[1]
Melting Point	101-107 °C	[1][6][8]
Boiling Point	401.6±30.0 °C (Predicted)	[6][8]
Density	1.532±0.06 g/cm <sup>3</sup> (Predicted)	[6][8]
Solubility	Soluble in Methanol	[8]
Storage Conditions	0-8°C, Sealed in dry, Room Temperature	[1][8]

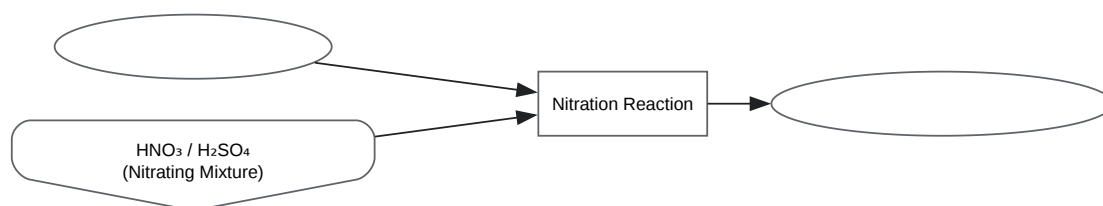
## Synthesis and Manufacturing

The synthesis of **4-Chloro-3-nitrophenylacetic acid** is not commonly detailed in readily available literature, however, analogous compounds like 4-Chloro-3-nitrobenzoic acid provide insight into plausible synthetic routes. A common method involves the nitration of a para-substituted chlorobenzene derivative. For instance, the synthesis of the related 4-Chloro-3-nitrobenzoic acid is achieved through the nitration of p-chlorobenzoic acid.[9]

## Illustrative Synthetic Pathway: Nitration of p-Chlorophenylacetic Acid

A logical and established approach for synthesizing the target molecule would be the direct nitration of 4-chlorophenylacetic acid. The presence of the chloro and alkyl acid groups on the benzene ring directs the incoming nitro group primarily to the position ortho to the acetic acid group and meta to the chloro group.

Conceptual synthesis workflow for 4-Chloro-3-nitrophenylacetic acid.



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Caption: Conceptual synthesis workflow.

## Experimental Protocol: Synthesis via Nitration

This protocol is a representative method based on standard nitration procedures for similar aromatic compounds.

- **Reaction Setup:** In a three-necked flask equipped with a magnetic stirrer, dropping funnel, and thermometer, cool a mixture of concentrated sulfuric acid to 0-5°C in an ice bath.

- **Addition of Starting Material:** Slowly add 4-chlorophenylacetic acid to the cooled sulfuric acid while maintaining the temperature below 10°C. Stir until all the solid has dissolved.
- **Nitration:** Prepare a nitrating mixture of concentrated nitric acid and concentrated sulfuric acid. Add this mixture dropwise to the reaction flask over 1-2 hours, ensuring the internal temperature does not exceed 15°C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at room temperature for several hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, carefully pour the reaction mixture onto crushed ice. The crude product will precipitate out of the solution.
- **Purification:** Collect the solid precipitate by vacuum filtration and wash it thoroughly with cold water to remove any residual acid. The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol-water, to yield the final pure **4-Chloro-3-nitrophenylacetic acid**.

## Applications in Research and Drug Development

**4-Chloro-3-nitrophenylacetic acid** is a valuable intermediate in the synthesis of a variety of bioactive molecules.<sup>[1]</sup> Its utility stems from the presence of multiple reactive sites that can be selectively modified.

## Pharmaceutical Intermediate

This compound is a key building block in the synthesis of various pharmaceuticals, particularly in the development of anti-inflammatory and analgesic drugs.<sup>[1]</sup> The carboxylic acid group can be readily converted into esters, amides, or other functional groups, while the nitro group can be reduced to an amine, which is a common functional group in many active pharmaceutical ingredients (APIs). The chlorine atom can also participate in nucleophilic substitution reactions. This multi-functionality allows for the construction of complex molecular scaffolds. While specific drug synthesis pathways involving this exact molecule are proprietary, its structural analog, 4-Chloro-3-nitrobenzoic acid, is noted for its significant contribution to the synthesis of a wide range of APIs.<sup>[2]</sup>

## Agrochemical Synthesis

In the agrochemical industry, this compound is utilized in the formulation of herbicides and pesticides.[1] The structural motifs present in **4-Chloro-3-nitrophenylacetic acid** are found in many biologically active compounds that can modulate biochemical pathways in target organisms like weeds and fungi.[1]

## Other Industrial Applications

Beyond pharmaceuticals and agrochemicals, **4-Chloro-3-nitrophenylacetic acid** finds use in analytical chemistry and polymer chemistry.[1] It can be employed in analytical methods for the detection and quantification of other chemicals and can act as a monomer or building block in the creation of specialty polymers.[1]

## Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-Chloro-3-nitrophenylacetic acid** is classified as causing skin irritation.[6] Therefore, appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

## Conclusion

**4-Chloro-3-nitrophenylacetic acid** is a highly functionalized and versatile chemical intermediate with significant applications in the pharmaceutical, agrochemical, and polymer industries. Its unique molecular structure, characterized by the presence of a carboxylic acid, a chloro group, and a nitro group, provides multiple avenues for synthetic modification, making it an essential building block for the creation of complex and biologically active molecules. A thorough understanding of its properties, synthesis, and reactivity is crucial for leveraging its full potential in research and development.

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